A Comprehensive Technical Guide to the Physical Characteristics of Acrylamide-d5 Solid

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Compound of Interest

Compound Name:	*Acrylamide-d5*
CAS No.:	*108152-65-4*
Cat. No.:	*B564816*

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Introduction

Acrylamide-d5 is a deuterated form of acrylamide, a crucial monomer in polymer chemistry and a compound of significant interest in various research fields, including proteomics, materials science, and toxicology.[1][2] The substitution of hydrogen atoms with deuterium, a stable isotope of hydrogen, provides a valuable tool for researchers, particularly in studies utilizing Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.[2][3][4] The deuterium labeling allows for the tracking and quantification of acrylamide in complex biological and chemical systems, aiding in metabolic studies, environmental analysis, and the investigation of reaction mechanisms. This guide provides an in-depth exploration of the core physical characteristics of **acrylamide-d5** in its solid state, offering technical insights and practical guidance for its use in a laboratory setting.

Molecular Structure and Identification

The fundamental identity of **acrylamide-d5** is defined by its molecular structure, where five hydrogen atoms in the acrylamide molecule are replaced by deuterium atoms.

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Chemical Formula: C_3D_5NO[5][6][7] or more descriptively, $CD_2=CDCOND_2$[8][9]

Molecular Weight: 76.11 g/mol [5][6][7][8][9]

CAS Number: 108152-65-4[5][8][9]

The molecular structure of **acrylamide-d5** is depicted in the following diagram:

Caption: Molecular structure of **Acrylamide-d5**.

Physical Properties

The physical properties of **acrylamide-d5** solid are crucial for its handling, storage, and application in experimental setups. While some properties are specific to the deuterated form, others can be closely approximated by the well-documented characteristics of its non-deuterated counterpart, acrylamide.

Property	Value	Source
Appearance	White to off-white solid	[10]
Melting Point	84-85 °C	[10]
Boiling Point	125 °C at 33 hPa (for non-deuterated acrylamide)	[10]
Solubility	Soluble in water.[10] Highly soluble in ethanol, methanol, and acetone (for non-deuterated acrylamide).[2]	
Density	1.122 g/cm³ at 30 °C (for non-deuterated acrylamide)	[2][11]
Vapor Pressure	0.007 mmHg at 25 °C (for non-deuterated acrylamide)	[6][12]

It is imperative for researchers to recognize that properties such as boiling point, density, and vapor pressure, which are primarily documented for standard acrylamide, serve as estimations

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for **acrylamide-d5**. The slight increase in molecular weight due to deuterium substitution may lead to minor variations in these physical constants.

Stability and Storage

Proper storage and handling are paramount to maintain the integrity and stability of **acrylamide-d5** solid.

Stability: **Acrylamide-d5** is stable if stored under recommended conditions.[9] However, like its non-deuterated form, it can be unstable under certain conditions. Acrylamide may polymerize violently when heated to its melting point, exposed to UV light, or in the presence of oxidizing agents.[12][13]

Storage Recommendations:

- Temperature: Store at room temperature.[9]
- Light: Protect from light.[14]
- Container: Store in a tightly closed container in a dry and well-ventilated place.[7]
- Incompatibilities: Avoid contact with acids, bases, oxidizing agents, reducing agents, iron, and iron salts.[15]

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the identity and purity of **acrylamide-d5**. While specific spectra for **acrylamide-d5** are not widely published, the principles of how deuteration affects these spectra are well-understood.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Deuterium substitution significantly alters the ^{1}H NMR spectrum by removing signals corresponding to the replaced protons, which is a key method for verifying the extent of deuteration.[2] The ^{13}C NMR spectrum will also show subtle changes in chemical shifts due to the isotopic effect.
- Infrared (IR) and Raman Spectroscopy: The vibrational frequencies of C-D, N-D, and other bonds involving deuterium are lower than their C-H and N-H counterparts. This results in characteristic shifts in the IR and Raman spectra, providing a clear signature of deuteration.

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- Mass Spectrometry (MS): The molecular ion peak in the mass spectrum of **acrylamide-d5** will be observed at a higher mass-to-charge ratio (m/z) compared to acrylamide, corresponding to the addition of five deuterium atoms. This technique is frequently used for the quantification of **acrylamide-d5** in various matrices.[3][4]

Experimental Protocols

Safe Handling of **Acrylamide-d5** Solid

Acrylamide and its deuterated analogues are classified as toxic and potentially carcinogenic.[10] Therefore, strict adherence to safety protocols is mandatory.

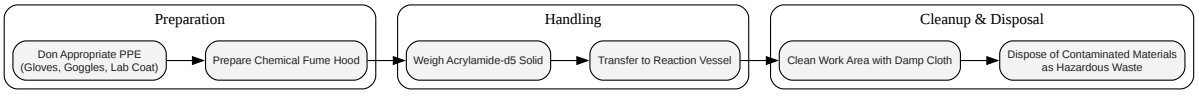
Personal Protective Equipment (PPE):

- Wear a lab coat, nitrile gloves, and safety goggles.[5]

Handling Procedures:

- All handling of solid **acrylamide-d5** should be performed in a certified chemical fume hood to avoid inhalation of dust particles.[5]
- Use a dedicated set of spatulas and weighing boats for handling the solid.
- Avoid direct contact with the skin. In case of contact, wash the affected area thoroughly with soap and water.[10]
- Clean the work area with a damp cloth after handling to remove any residual powder.

The following workflow diagram illustrates the key steps for the safe handling of **acrylamide-d5** solid:



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Caption: Workflow for the safe handling of solid **acrylamide-d5**.

Preparation of a Stock Solution

A common application of **acrylamide-d5** is its use in solution. The following protocol outlines the preparation of a stock solution.

Materials:

- **Acrylamide-d5** solid
- High-purity water or appropriate solvent
- Volumetric flask
- Magnetic stirrer and stir bar

Procedure:

- In a chemical fume hood, carefully weigh the desired amount of **acrylamide-d5** solid.
- Transfer the solid to a clean, dry volumetric flask.
- Add a portion of the solvent to the flask, cap it, and gently swirl to dissolve the solid. A magnetic stirrer can be used to facilitate dissolution.
- Once the solid is completely dissolved, add the solvent to the calibration mark on the volumetric flask.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.
- Store the solution in a dark bottle at 4 °C.[16]

Conclusion

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Acrylamide-d5 solid is a valuable tool for researchers across multiple scientific disciplines. A thorough understanding of its physical characteristics, including its molecular identity, physical properties, stability, and spectroscopic signatures, is essential for its effective and safe use. By adhering to the guidelines and protocols outlined in this technical guide, researchers can confidently incorporate **acrylamide-d5** into their experimental designs, leveraging its unique isotopic properties to advance their scientific investigations.

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